

# 2-Methylnaphthalene as a polycyclic aromatic hydrocarbon (PAH).

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylnaphthalene

Cat. No.: B046627

[Get Quote](#)

## 2-Methylnaphthalene: A Technical Guide for Researchers

An In-depth Examination of a Prevalent Polycyclic Aromatic Hydrocarbon

This technical guide provides a comprehensive overview of **2-methylnaphthalene**, a bicyclic polycyclic aromatic hydrocarbon (PAH), for an audience of researchers, scientists, and drug development professionals. This document details its physicochemical properties, toxicological profile, metabolic pathways, and analytical methodologies, presenting quantitative data in structured tables and illustrating key processes with detailed diagrams.

### Introduction

**2-Methylnaphthalene** (C<sub>11</sub>H<sub>10</sub>) is a structural isomer of 1-methylnaphthalene and a member of the PAH family.[1] These compounds consist of two or more fused benzene rings and are widely distributed in the environment.[2] **2-Methylnaphthalene** is a natural component of crude oil and coal tar and is also formed during the incomplete combustion of organic materials, such as wood and fossil fuels.[2][3] Consequently, it is a common contaminant in urban air, industrial sites, and hazardous waste locations.[3] Industrially, it serves as a chemical intermediate in the synthesis of dyes, resins, insecticides, and notably, as a precursor for Vitamin K analogs like Menadione.[4][5] Given its widespread presence and toxic potential, a thorough understanding of its properties and biological interactions is crucial for risk assessment and in the context of drug development, where PAH-like structures may be encountered.

## Physicochemical Properties

**2-Methylnaphthalene** is a white crystalline solid at room temperature with a characteristic aromatic odor.[2][6] It has low solubility in water but is soluble in various organic solvents.[7] Its moderate volatility contributes to its presence in both atmospheric and terrestrial environments. [2]

Property	Value	Reference(s)
Chemical Formula	C <sub>11</sub> H <sub>10</sub>	[1]
Molecular Weight	142.20 g/mol	[1]
CAS Number	91-57-6	[1]
Appearance	White crystalline solid	[2][6]
Melting Point	34.6 °C (94.3 °F)	[6]
Boiling Point	241.1 °C (466 °F)	[1]
Water Solubility	24.6 mg/L at 25 °C	[7]
Vapor Pressure	0.055 mmHg at 25 °C	
Log Octanol-Water Partition Coefficient (Log Kow)	3.86	
Henry's Law Constant	5.18 x 10 <sup>-4</sup> atm·m <sup>3</sup> /mol at 25 °C	[8]

## Toxicology

Exposure to **2-methylnaphthalene** can occur through inhalation, ingestion, and dermal contact.[2] The primary target organ for its toxicity is the lung, with the liver and kidneys also being affected.[7][9]

## Acute and Chronic Toxicity

Acute exposure in mice has been shown to cause dose-dependent injury to nonciliated bronchiolar epithelial (Clara) cells.[10] Chronic exposure in animal studies has been linked to

non-neoplastic lesions, most notably pulmonary alveolar proteinosis (PAP), a condition characterized by the accumulation of surfactant-like material in the alveoli.[11][12] In an 81-week study, B6C3F1 mice fed diets containing **2-methylnaphthalene** developed PAP at high incidences.[11][12]

## Carcinogenicity and Genotoxicity

The carcinogenic potential of **2-methylnaphthalene** is considered equivocal.[11] While one study in male mice showed a statistically significant increase in the incidence of lung tumors at a lower dose but not at a higher dose, the overall evidence is not conclusive.[10][11] The U.S. Environmental Protection Agency (EPA) has classified the data for **2-methylnaphthalene** as "inadequate for an assessment of human carcinogenic potential".[13] Studies on its genotoxicity have generally been negative; it did not induce reverse mutations in *Salmonella typhimurium* (Ames test) or chromosomal aberrations in Chinese hamster lung cells in vitro.[8]

## Toxicity Reference Values

Regulatory agencies and health organizations have established toxicity values to guide risk assessment. These values are typically derived from animal studies.

Value Type	Species	Route	Value	Critical Effect	Reference(s)
Oral LD50	Rat	Oral	1630 - 4050 mg/kg	Acute toxicity	
Dermal LD50	Rat	Dermal	>2000 mg/kg	Acute toxicity	
Chronic Oral RfD	Mouse	Oral	0.004 mg/kg/day	Pulmonary Alveolar Proteinosis	<a href="#">[14]</a>
Chronic Oral LOAEL	Mouse	Oral	50.3 mg/kg/day	Pulmonary Alveolar Proteinosis	
Subchronic Oral NOAEL	Mouse	Oral	92 mg/kg/day	Reduced weight gain	<a href="#">[9]</a>
Subchronic Oral LOAEL	Mouse	Oral	276 mg/kg/day	Reduced weight gain	<a href="#">[9]</a>

## Environmental Presence

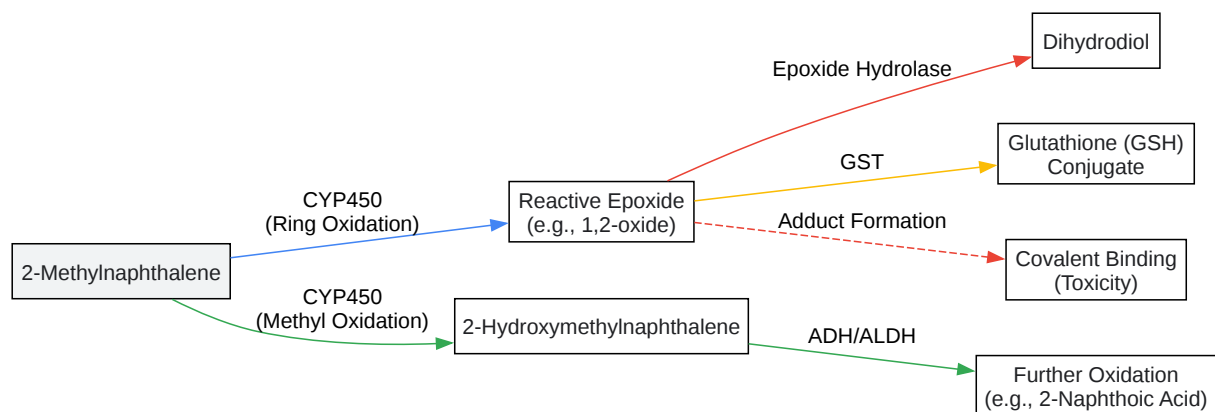
**2-Methylnaphthalene** is detected across various environmental matrices due to its widespread sources. Monitoring data provides insight into typical exposure levels.

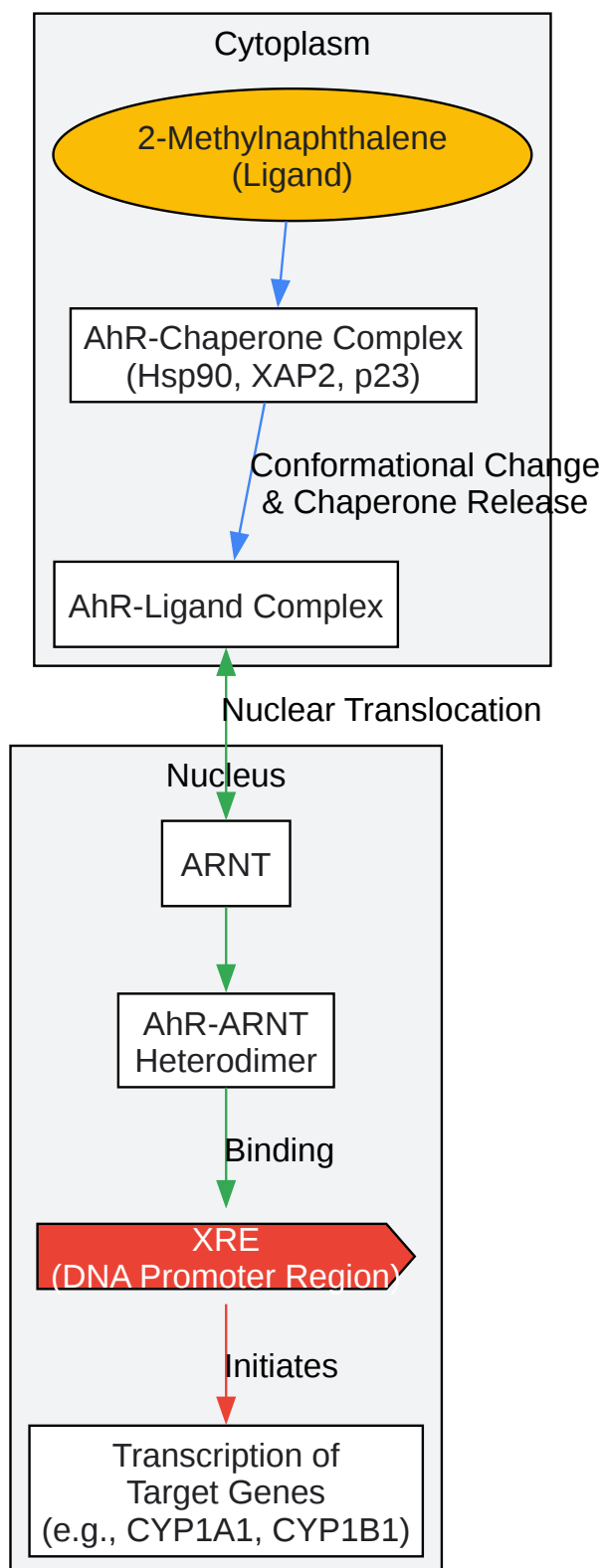
Environmental Matrix	Concentration Range	Reference(s)
Outdoor Air	0.000574 - 0.132 ppbv	<a href="#">[13]</a>
Groundwater	36.1 - 455 ppb (µg/L)	<a href="#">[3]</a> <a href="#">[13]</a>
Leachate (Landfills)	0.8 - 400 ppb (µg/L)	<a href="#">[3]</a>
Soil	1.3 - 11,500 ppb (µg/kg)	<a href="#">[13]</a>
Food (Crab Meat)	344.3 - 4,800.5 ppb (µg/kg)	<a href="#">[8]</a>

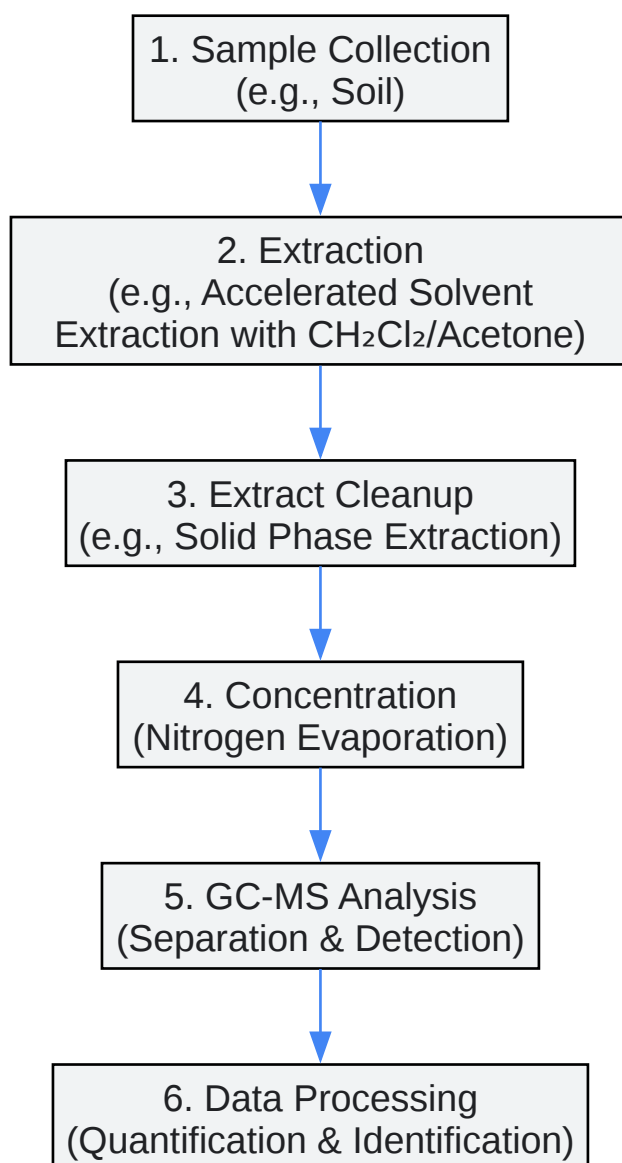
## Metabolic Pathways

The metabolism of **2-methylnaphthalene** is a critical determinant of its toxicity. It is primarily metabolized by the cytochrome P450 (CYP) monooxygenase system, leading to the formation of reactive intermediates.<sup>[9]</sup> Metabolism can occur via two main routes: oxidation of the aromatic ring or oxidation of the methyl group.<sup>[15]</sup>

Ring oxidation produces reactive epoxide intermediates (arene oxides).<sup>[10]</sup> These epoxides can be detoxified by conjugation with glutathione (GSH) or hydrated by epoxide hydrolase (EH) to form dihydrodiols.<sup>[10]</sup> Alternatively, they can covalently bind to cellular macromolecules like proteins and DNA, which is a key mechanism of toxicity.<sup>[7]</sup> Oxidation of the methyl group, a major pathway, forms 2-hydroxymethylnaphthalene, which can be further metabolized and excreted.<sup>[15]</sup>







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [atsdr.cdc.gov](https://atsdr.cdc.gov) [[atsdr.cdc.gov](https://atsdr.cdc.gov)]



- 2. Fact sheet: 2-methylnaphthalene — Guidance and Orientation for the Selection of Technologies — Contaminated sites — Pollution and waste management — Environment and natural resources — Canada.ca [gost.tpsgc-pwgsc.gc.ca]
- 3. health.state.mn.us [health.state.mn.us]
- 4. dep.nj.gov [dep.nj.gov]
- 5. researchgate.net [researchgate.net]
- 6. epa.gov [epa.gov]
- 7. 2-Methylnaphthalene | C<sub>11</sub>H<sub>10</sub> | CID 7055 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 9. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 10. hhpptv.ornl.gov [hhpptv.ornl.gov]
- 11. Chronic toxicity and carcinogenicity studies of 2-methylnaphthalene in B6C3F1 mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. HEALTH EFFECTS - Toxicological Profile for Naphthalene, 1-Methylnaphthalene, and 2-Methylnaphthalene - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 13. Table 5-5, Summary of Environmental Levels of Naphthalene, 1-Methylnaphthalene, and 2-Methylnaphthalene - Toxicological Profile for Naphthalene, 1-Methylnaphthalene, and 2-Methylnaphthalene - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 14. dep.nj.gov [dep.nj.gov]
- 15. Cytochrome P450 Induction | Cyprotex ADME-Tox Solutions | Evotec [evotec.com]
- To cite this document: BenchChem. [2-Methylnaphthalene as a polycyclic aromatic hydrocarbon (PAH).]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046627#2-methylnaphthalene-as-a-polycyclic-aromatic-hydrocarbon-pah]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)